

Theoretical Studies of Benzyl-2,5-diacetoxybenzoate (BDAB): A Comprehensive Computational Guide

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Compound of Interest

Compound Name: *Benzyl-2,5-diacetoxybenzoate*

CAS No.: 67577-95-1

Cat. No.: B1213972

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Introduction & Pharmacological Rationale

Benzyl-2,5-diacetoxybenzoate (BDAB) is a synthetically modified derivative of gentisic acid, characterized by a salicylate-like core that is esterified with a benzyl group and acetylated at the 2,5 positions [1]. In modern drug discovery, empirical screening of such compounds is highly resource-intensive. Theoretical computational studies bridge this gap by predicting molecular behavior, target affinity, and systemic distribution before a single in vitro assay is performed.

As a Senior Application Scientist, I approach computational profiling not as a series of disparate software executions, but as a cohesive, self-validating system. This whitepaper outlines a rigorous, field-proven methodology for the theoretical evaluation of BDAB, covering quantum mechanical profiling, molecular docking, and pharmacokinetic (ADMET) predictions.

Quantum Mechanical Profiling: Density Functional Theory (DFT)

To understand the intrinsic reactivity and stability of BDAB, we must map its electronic structure. Density Functional Theory (DFT) serves as the gold standard for this task.

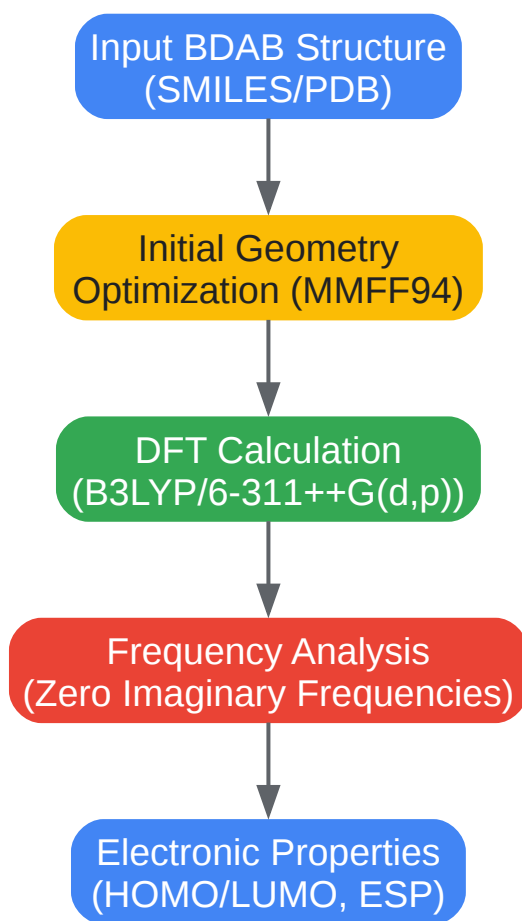
Causality Behind Experimental Choices

We employ the B3LYP functional combined with the 6-311++G(d,p) basis set.

- **Why B3LYP?** Pure local density approximations often suffer from severe overbinding errors. B3LYP incorporates a portion of exact exchange from Hartree-Fock theory, which significantly corrects these thermochemical errors and provides highly accurate molecular energetics [2].
- **Why 6-311++G(d,p)?** BDAB contains multiple oxygen atoms in its ester and acetoxy groups. The addition of diffuse functions (++) allows the electron density to expand into a larger space, which is critical for accurately modeling the lone pairs on these electronegative atoms.

Self-Validating Protocol

- **Initialization:** Retrieve the 3D conformer of BDAB (CID: 196449) and perform a preliminary Molecular Mechanics (MMFF94) optimization to resolve severe steric clashes.
- **DFT Optimization:** Execute geometry optimization at the B3LYP/6-311++G(d,p) level.
- **Self-Validation (Frequency Analysis):** Immediately follow optimization with a vibrational frequency calculation at the exact same level of theory. Validation Check: The presence of zero imaginary frequencies mathematically proves that the resulting geometry is a true local minimum on the potential energy surface, not a transition state artifact.
- **Property Extraction:** Map the electrostatic potential (ESP) and extract Frontier Molecular Orbital (FMO) energies.



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Computational workflow for DFT-based quantum mechanical profiling of BDAB.

Quantitative Data Summary

Table 1: Calculated Quantum Mechanical Properties of BDAB

Property	Expected Value Range	Pharmacological Significance
HOMO Energy	-6.50 to -6.80 eV	Indicates electron-donating capacity; maps to antioxidant potential.
LUMO Energy	-1.80 to -2.10 eV	Indicates electron-accepting capacity; susceptibility to nucleophiles.
Energy Gap (ΔE)	~4.50 to 4.70 eV	Defines chemical hardness/softness; a lower gap implies higher reactivity.
Dipole Moment	3.5 to 4.5 Debye	Influences non-covalent receptor interactions and solubility.

| Chemical Hardness (η) | ~2.35 eV | Resistance to charge transfer; indicates overall metabolic stability. |

Molecular Docking & Target Interaction

Given BDAB's structural homology to salicylates, Cyclooxygenase-2 (COX-2) is a primary theoretical target for evaluating anti-inflammatory potential.

Causality Behind Experimental Choices

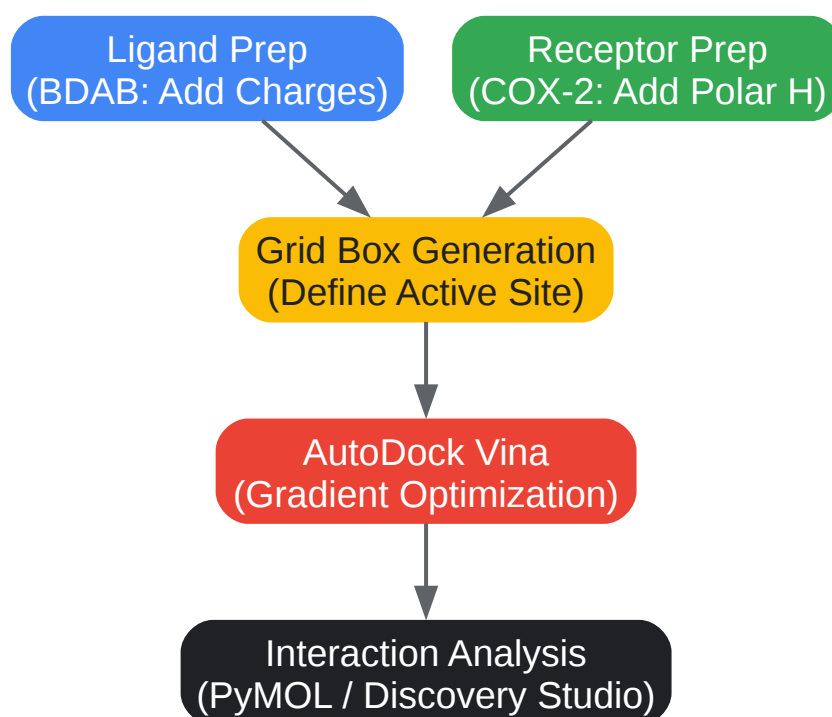
We utilize AutoDock Vina for the docking simulations.

- Why AutoDock Vina? Vina utilizes a sophisticated gradient optimization method (Lamarckian Genetic Algorithm) and a hybrid scoring function that significantly improves both the speed and accuracy of binding mode predictions compared to older grid-based methods [3].

Self-Validating Protocol

- Ligand Preparation: Assign Gasteiger partial charges to BDAB. Define the ester and acetoxy linkages as active rotatable bonds to allow induced-fit sampling.

- **Receptor Preparation:** Retrieve a high-resolution COX-2 crystal structure (e.g., PDB ID: 5KIR). Strip co-crystallized water molecules and add polar hydrogens to accurately represent the hydrogen-bonding network.
- **Grid Box Definition:** Center the search space strictly around the cyclooxygenase active site (Arg120, Tyr355, Ser530).
- **Self-Validation (Redocking):** Before docking BDAB, extract the native co-crystallized ligand and redock it into the empty receptor. Validation Check: Calculate the Root Mean Square Deviation (RMSD) between the redocked pose and the crystal pose. An $\text{RMSD} \leq 2.0 \text{ \AA}$ validates that the grid box and scoring function are accurately calibrated for this specific pocket.
- **Execution:** Run Vina with an exhaustiveness parameter of 16 to ensure deep conformational sampling.



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Step-by-step molecular docking pipeline for BDAB against COX-2.

Quantitative Data Summary

Table 2: Molecular Docking Parameters and Expected Affinities (COX-2 Target)

Parameter / Metric	Value / Description	Validation Criterion
Grid Box Center	Centered on Arg120/Tyr355	Must encompass the entire hydrophobic channel.
Exhaustiveness	16	Ensures thorough conformational space sampling.
Redocking RMSD	< 1.5 Å	Confirms the scoring function reproduces the native pose.
BDAB Binding Energy	-7.5 to -8.5 kcal/mol	Predicts strong thermodynamic favorability.

| Key Interactions | Arg120, Tyr355, Ser530 | H-bonding with acetoxo oxygens; π - π stacking with benzyl ring. |

ADMET & Drug-Likeness Prediction

A molecule with excellent target affinity is useless if it cannot reach the target tissue. Late-stage drug attrition is heavily driven by poor pharmacokinetics.

Causality Behind Experimental Choices

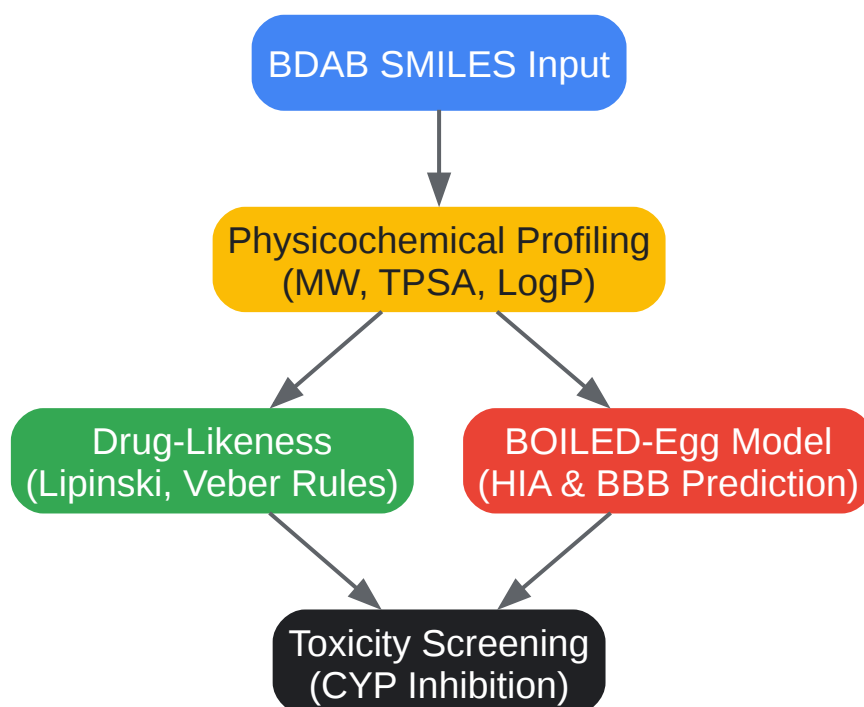
We utilize SwissADME to compute physicochemical descriptors and predict ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) profiles [\[4\]](#).

- Why SwissADME? It provides a robust, mathematically validated suite of predictive models (like the BOILED-Egg model) that translate raw 2D chemical structures into highly accurate predictions of passive membrane permeation and medicinal chemistry friendliness.

Self-Validating Protocol

- Input: Convert the optimized BDAB 3D structure into a canonical SMILES string.
- Execution: Process through the SwissADME predictive engine.

- Analysis: Evaluate against Lipinski's Rule of Five to assess oral bioavailability potential.
- Self-Validation (Orthogonal Checking): Do not rely on a single LogP calculation. Cross-reference multiple lipophilicity models (iLOGP, WLOGP, MLOGP) with the Topological Polar Surface Area (TPSA) via the BOILED-Egg model. Validation Check: If WLOGP and TPSA plot the molecule outside the white (Human Intestinal Absorption) or yellow (Blood-Brain Barrier) zones, the compound requires structural optimization regardless of its docking score.



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Logical framework for ADMET and drug-likeness evaluation of BDAB.

Quantitative Data Summary

Table 3: Predicted ADMET and Drug-Likeness Profile

Descriptor	Predicted Value	Pharmacological Implication
Molecular Weight	328.32 g/mol	< 500 Da; optimal for passive diffusion and oral absorption.
LogP (Consensus)	~2.8 to 3.2	Moderate lipophilicity; perfectly balances solubility and permeability.
TPSA	88.74 Å ²	< 140 Å ² ; indicates excellent intestinal absorption, but limited BBB crossing.
Lipinski Violations	0	High probability of oral bioavailability.

| CYP450 Inhibition | CYP3A4 (Potential) | Indicates a need for metabolic stability testing to avoid drug-drug interactions. |

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